

1,4-Piperazinedicarbothioic Acid: Proper Disposal & Safety Guide

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Compound of Interest

Compound Name: 1,4-Piperazinedicarbothioic acid

CAS No.: 749815-45-0

Cat. No.: B12521223

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Executive Summary & Critical Warnings

1,4-Piperazinedicarbothioic acid (CAS: 7526-03-6), often encountered as its stable alkali salts (e.g., Disodium/Dipotassium Piperazine-1,4-bis(dithiocarbamate)), presents a unique dual-hazard profile: neurotoxicity and extreme acid sensitivity.

The primary operational risk is Acid-Catalyzed Decomposition. Contact with even weak acids triggers the rapid evolution of Carbon Disulfide (CS₂), a highly flammable, neurotoxic liquid with a flash point of -30°C (-22°F).



CRITICAL PROHIBITIONS

- NEVER mix this waste with acidic waste streams (e.g., HCl, H₂SO₄, acetic acid).
- NEVER dispose of down the drain; it is highly toxic to aquatic life and can damage plumbing seals via CS₂ generation.
- NEVER autoclave waste containing this compound (risk of thermal decomposition).

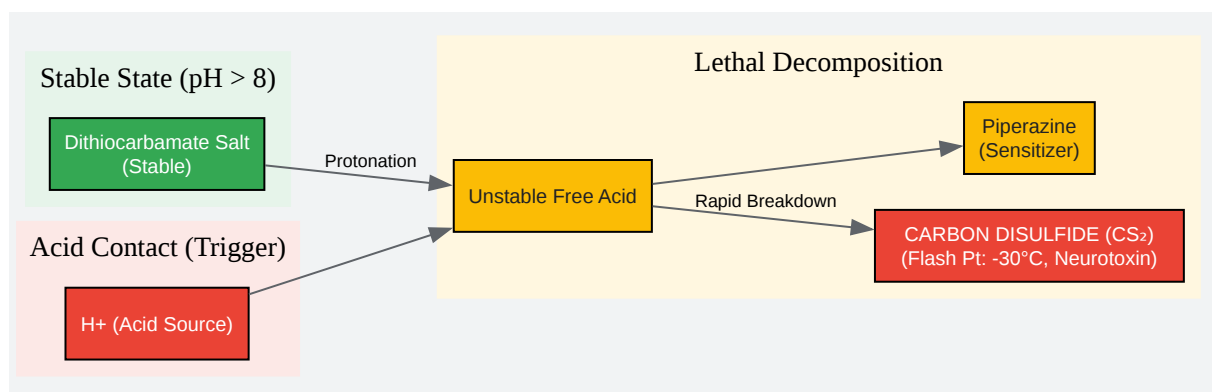
Chemical Profile & Hazard Identification

Understanding the "Why" behind the disposal protocols is essential for compliance.

Property	Data	Operational Implication
Chemical Name	1,4-Piperazinedicarbothioic acid	Parent acid is unstable; usually handled as Na/K/Zn salts.
CAS Number	7526-03-6 (Acid); 40839-73-4 (K Salt)	Use these codes for waste labeling.
Molecular Formula	C ₆ H ₁₀ N ₂ S ₄	High sulfur content requires specific incineration protocols.
Stability	Unstable in free acid form.	Must be kept at pH > 8 to prevent decomposition.
Decomposition	Releases CS ₂ (Carbon Disulfide) & H ₂ S	CS ₂ is the primary lethal/fire risk.
Toxicity	Irritant, Sensitizer, Neurotoxin	Handle with nitrile gloves and face shield.

Mechanism of Hazard: The Acid Decomposition Pathway

The following diagram illustrates why acid segregation is non-negotiable.



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Figure 1: Acid-catalyzed decomposition pathway of **1,4-Piperazinedicarbothioic acid** precursors.

Pre-Disposal Handling & Storage[1][2]

Before final disposal, waste must be stabilized and segregated at the bench level.

A. Segregation Rules

- Isolate from Acids: Store waste containers in a secondary containment tray separate from any acid storage.
- Isolate from Oxidizers: Strong oxidizers (peroxides, nitrates) can react violently with the sulfur moieties.
- pH Maintenance: Ensure liquid waste streams are maintained at pH 9-11 using Sodium Hydroxide (NaOH) or Sodium Carbonate (Na₂CO₃).

B. Container Specifications

- Material: High-Density Polyethylene (HDPE) or Glass. Avoid metal containers as dithiocarbamates chelate metals, potentially corroding the container.
- Labeling:
 - "HAZARDOUS WASTE - TOXIC"
 - "CONTAINS: **1,4-Piperazinedicarbothioic acid**"[1][2]
 - "DANGER: GENERATES CS₂ IF ACIDIFIED" (This custom label is vital for waste handlers).

Step-by-Step Disposal Protocols

Choose the protocol that matches your waste volume and state.

Protocol A: Solid Waste (Powder/Crystals)

Best for: Expired reagents, contaminated solid media.

- Containment: Place the solid material into a wide-mouth HDPE jar.
- Overpack: Place the jar into a secondary sealable bag (Zip-lock type).
- Labeling: Apply the standard hazardous waste label plus the "Do Not Acidify" warning.
- Disposal Path: Lab Pack for Incineration.
 - Why: High-temperature incineration (Rotary Kiln) is the only method that safely destroys the organic sulfur backbone without generating environmental pollutants.

Protocol B: Liquid Waste (Aqueous Solutions)

Best for: Reaction mixtures, mother liquors.

- pH Check: Dip a pH strip into the waste.
 - If pH < 9: Slowly add 1M NaOH with stirring until pH > 9.
- Scavenging (Optional for Heavy Metals): If this compound was used to chelate metals (e.g., Cu, Zn, Cd), the solution likely contains toxic metal precipitates.
 - Action: Filter the solution. Dispose of the filter cake as Solid Heavy Metal Waste. Dispose of the filtrate as Alkaline Organic Waste.
- Disposal Path: Fuel Blending or Incineration.
 - Note: Notify your waste contractor that the stream contains high sulfur to prevent scrubber overload at the facility.

Protocol C: In-Lab Chemical Deactivation (Spill Response Only)

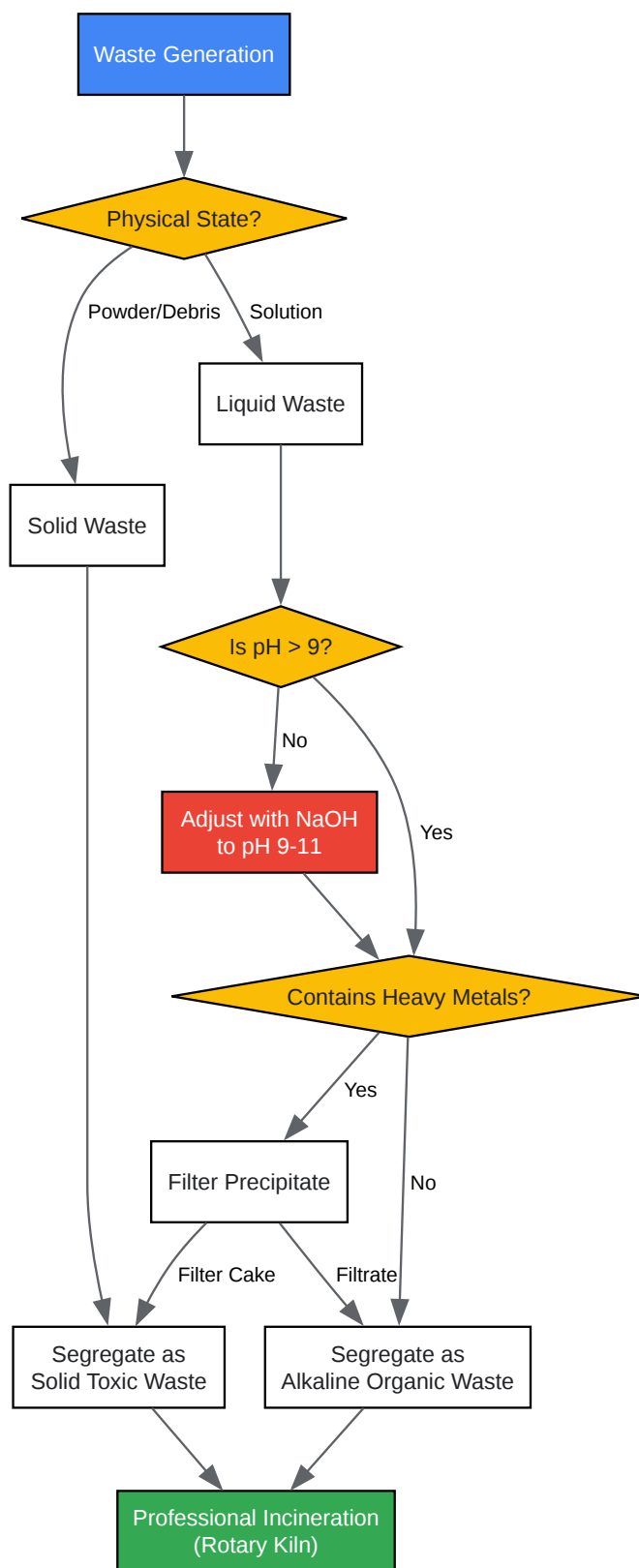
Use this ONLY for small spills (< 10g/mL). Do not use for bulk waste disposal due to heat generation.

Reagents: 10% Sodium Hypochlorite (Bleach) solution.

- Ventilation: Perform strictly inside a chemical fume hood.
- Dilution: If the spill is solid, dissolve/suspend in water first.
- Oxidation: Slowly add bleach to the spill.
 - Mechanism:[3] Hypochlorite oxidizes the C=S bond, converting the dithiocarbamate into a sulfonate/sulfate and releasing nitrogen gas.
 - Warning: This reaction is exothermic. Add bleach dropwise.
- Verification: Allow to stand for 1 hour.
- Cleanup: Absorb the resulting liquid with vermiculite or clay absorbent and dispose of as solid hazardous waste.

Disposal Decision Logic

Use this decision tree to determine the correct workflow for your specific situation.



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Figure 2: Logical workflow for classifying and processing **1,4-Piperazinedicarbothioic acid** waste.

Regulatory Compliance (US/EU)

- RCRA (USA): While **1,4-Piperazinedicarbothioic acid** is not explicitly P-listed, it generates Carbon Disulfide, which is a P-022 listed waste. Therefore, waste capable of generating CS₂ is often regulated under the Reactivity (D003) or Ignitability (D001) characteristics.
- European Waste Code (EWC):
 - 16 05 06*: Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.
 - 07 01 04*: Other organic solvents, washing liquids and mother liquors.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 79615, 1,4-Piperazinedicarboxylic acid. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (2025). List of Lists: Consolidated List of Chemicals Subject to EPCRA, CERCLA and Section 112(r) of the Clean Air Act. Retrieved from [[Link](#)]
- World Health Organization (2004). Dithiocarbamates: Toxicological evaluation. WHO Pesticide Residues Series. Retrieved from [[Link](#)]

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Sources

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- [2. PIPERAZINE-1,4-DICARBOTHIOIC ACID BIS-PHENYLAMIDE AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)

- [3. mmbio.byu.edu \[mmbio.byu.edu\]](https://mmbio.byu.edu)
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